

# Application Notes and Protocols: In Vitro Synergy Testing of Meropenem and ANT2681

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: ANT2681  
Cat. No.: B15566183

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## Introduction

The rise of carbapenem-resistant Enterobacterales (CRE) producing metallo- $\beta$ -lactamases (MBLs) poses a significant global health threat. **ANT2681** is a novel, specific, and competitive MBL inhibitor designed to restore the activity of carbapenem antibiotics like meropenem against these resistant pathogens.[1][2] This document provides detailed application notes and protocols for the in vitro synergy testing of meropenem in combination with **ANT2681**, enabling researchers to assess their combined efficacy against MBL-producing bacteria.

**ANT2681** functions by inhibiting the enzymatic activity of MBLs, such as New Delhi Metallo- $\beta$ -lactamase (NDM), through interaction with the dinuclear zinc ion cluster in the active site of the enzyme.[3][4] This inhibition protects meropenem from hydrolysis, allowing it to exert its bactericidal activity.

## Data Presentation: Quantitative Synergy Data

The combination of meropenem with **ANT2681** has demonstrated significant potentiation of meropenem's activity against a broad range of MBL-producing Enterobacterales. The following

tables summarize the key quantitative data from susceptibility studies.

Table 1: Meropenem MIC50/MIC90 Values with and without **ANT2681** against MBL-Positive Enterobacterales[1][2][5]

| Organism Set                            | Meropenem Alone (µg/mL) | Meropenem + ANT2681 (8 µg/mL) (µg/mL) |
|-----------------------------------------|-------------------------|---------------------------------------|
| MBL-positive Enterobacterales (n=1,687) | >32 / >32               | 0.25 / 8                              |
| NDM-producing CRE (n=1,108)             | >32 / >32               | 0.25 / 8                              |

Table 2: Inhibitory Activity of Meropenem/**ANT2681** Combination against Enterobacterales with Different MBLs[1][2][5]

| MBL Type     | % Inhibited by Meropenem (8 µg/mL) + ANT2681 (8 µg/mL) |
|--------------|--------------------------------------------------------|
| VIM-positive | 74.9%                                                  |
| IMP-positive | 85.7%                                                  |

Table 3: Comparative MIC90 Values of Meropenem/**ANT2681** and Other Agents against NDM-Producing E. coli[1][5]

| Agent                                      | MIC90 (µg/mL) |
|--------------------------------------------|---------------|
| Meropenem-ANT2681                          | 1             |
| Aztreonam-avibactam (ATM-AVI)              | 4             |
| Cefiderocol (FDC)                          | >32           |
| Cefepime-taniborbactam (FEP-taniborbactam) | >32           |

## Experimental Protocols

## Checkerboard Synergy Assay

The checkerboard assay is a standard method to assess the synergistic, additive, indifferent, or antagonistic effects of two antimicrobial agents.

Objective: To determine the Fractional Inhibitory Concentration Index (FICI) for the meropenem and **ANT2681** combination.

Materials:

- Meropenem and **ANT2681** stock solutions
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland ( $\sim 1.5 \times 10^8$  CFU/mL)
- Microplate reader

Protocol:

- Prepare Antibiotic Dilutions:
  - Prepare serial twofold dilutions of meropenem and **ANT2681** in CAMHB in separate tubes. The concentration range should span from well above to well below the expected Minimum Inhibitory Concentration (MIC).
- Plate Setup:
  - Dispense 50  $\mu$ L of CAMHB into each well of a 96-well plate.
  - Add 50  $\mu$ L of the appropriate meropenem dilution along the x-axis (columns).
  - Add 50  $\mu$ L of the appropriate **ANT2681** dilution along the y-axis (rows). This creates a matrix of varying concentrations of both agents.
  - Include wells with each agent alone to determine their individual MICs.

- Include a growth control well with no antibiotics.
- Inoculation:
  - Prepare a bacterial suspension equivalent to a 0.5 McFarland standard and dilute it to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in the wells.
  - Add 100  $\mu$ L of the diluted inoculum to each well.
- Incubation:
  - Incubate the plates at 35-37°C for 18-24 hours.
- Data Analysis:
  - Determine the MIC of each drug alone and in combination by visual inspection for turbidity or by measuring absorbance with a microplate reader. The MIC is the lowest concentration that inhibits visible growth.
  - Calculate the FICI using the following formula:  $FICI = (\text{MIC of Meropenem in combination} / \text{MIC of Meropenem alone}) + (\text{MIC of } \mathbf{ANT2681} \text{ in combination} / \text{MIC of } \mathbf{ANT2681} \text{ alone})$
  - Interpretation of FICI:
    - Synergy:  $FICI \leq 0.5$
    - Additive/Indifference:  $0.5 < FICI \leq 4.0$
    - Antagonism:  $FICI > 4.0$

## Time-Kill Assay

Time-kill assays provide dynamic information about the bactericidal or bacteriostatic activity of antimicrobial agents over time.

Objective: To evaluate the rate and extent of bacterial killing by meropenem in combination with **ANT2681**.

Materials:

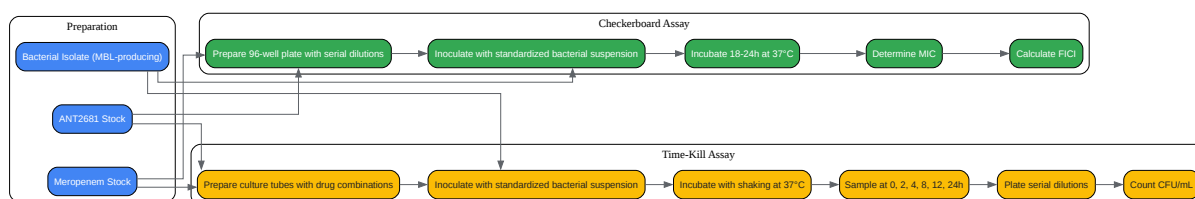
- Meropenem and **ANT2681** stock solutions
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial inoculum standardized to  $\sim 5 \times 10^5$  CFU/mL
- Sterile culture tubes
- Incubator shaker
- Apparatus for colony counting (e.g., agar plates, automated colony counter)

Protocol:

- Preparation:
  - Prepare tubes with CAMHB containing meropenem alone, **ANT2681** alone, the combination of meropenem and **ANT2681** at desired concentrations (e.g., based on MIC values from the checkerboard assay), and a growth control without any antibiotics.
- Inoculation:
  - Inoculate each tube with the bacterial suspension to a final concentration of  $\sim 5 \times 10^5$  CFU/mL.
- Incubation and Sampling:
  - Incubate the tubes at 35-37°C with shaking.
  - At specified time points (e.g., 0, 2, 4, 8, 12, and 24 hours), withdraw an aliquot from each tube.
- Bacterial Viable Count:
  - Perform serial dilutions of the collected aliquots in sterile saline or broth.
  - Plate the dilutions onto appropriate agar plates (e.g., Mueller-Hinton agar).
  - Incubate the plates at 35-37°C for 18-24 hours.

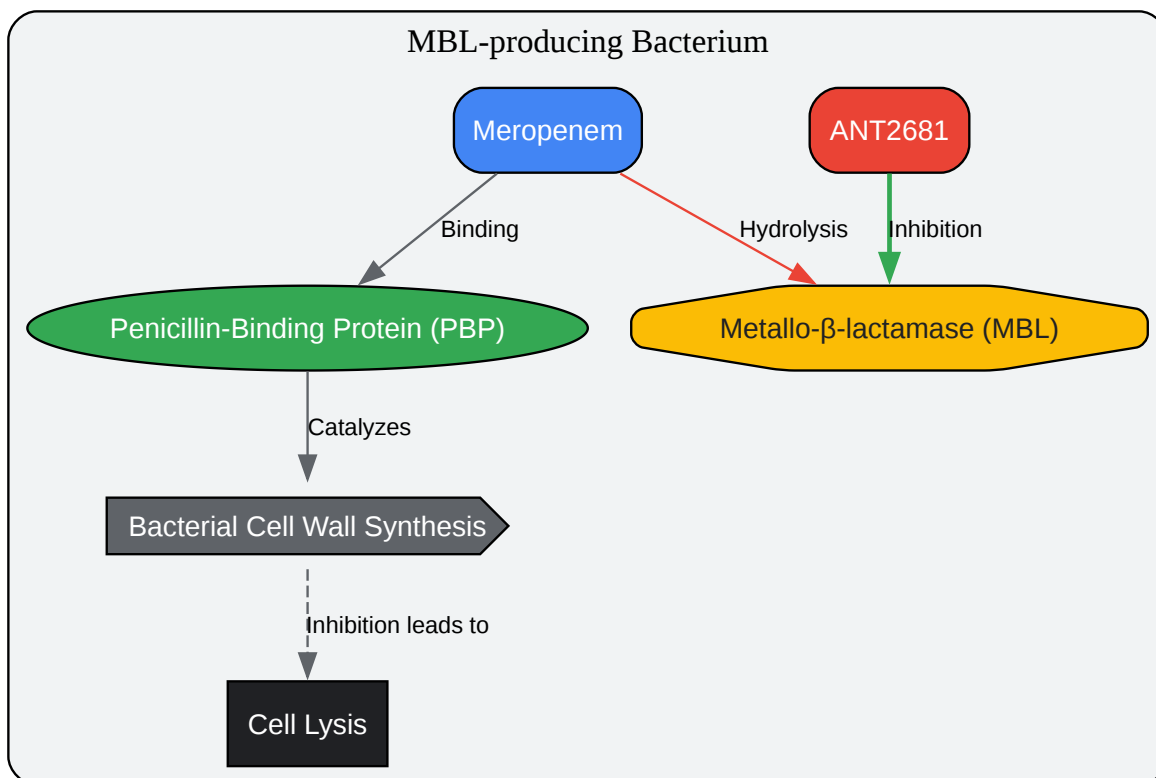
- Count the number of colonies (CFU/mL) for each time point and treatment condition.
- Data Analysis:
  - Plot the log<sub>10</sub> CFU/mL versus time for each treatment.
  - Interpretation:
    - Synergy:  $A \geq 2$  log<sub>10</sub> decrease in CFU/mL at 24 hours by the combination compared with the most active single agent.
    - Bactericidal activity:  $A \geq 3$  log<sub>10</sub> decrease in CFU/mL from the initial inoculum.
    - Bacteriostatic activity:  $A < 3$  log<sub>10</sub> decrease in CFU/mL from the initial inoculum.

## Visualizations



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Caption: Workflow for in vitro synergy testing of meropenem and **ANT2681**.



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Caption: Mechanism of synergistic action between meropenem and **ANT2681**.

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- To cite this document: BenchChem. [Application Notes and Protocols: In Vitro Synergy Testing of Meropenem and ANT2681]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15566183/docs#application-notes-and-protocols-in-vitro-synergy-testing-of-meropenem-and-ant2681\]](https://www.benchchem.com/product/b15566183/docs#application-notes-and-protocols-in-vitro-synergy-testing-of-meropenem-and-ant2681)

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